

3-(4-Chlorobenzenesulfonyl)butyric acid safety and handling precautions

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Compound of Interest

Compound Name:	3-(4-Chlorobenzenesulfonyl)butyric acid
Cat. No.:	B031834

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An In-depth Technical Guide to the Safe Handling of 3-(4-Chlorobenzenesulfonyl)butyric acid

This guide provides a comprehensive overview of the essential safety and handling protocols for **3-(4-Chlorobenzenesulfonyl)butyric acid**. It is intended for researchers, scientists, and drug development professionals who may handle this compound. The information herein is synthesized from established safety data sheets and chemical principles to ensure a thorough understanding of the associated risks and mitigation strategies.

Chemical Identity and Physicochemical Properties

3-(4-Chlorobenzenesulfonyl)butyric acid is a solid organic compound. Understanding its fundamental properties is the first step in safe handling. These characteristics influence its behavior and potential interactions.

Property	Value	Source
Empirical Formula	$C_{10}H_{11}ClO_4S$	
Molecular Weight	262.71 g/mol	
Appearance	Solid	
SMILES String	<chem>CC(CC(=O)O)S(=O)(=O)c1ccc(Cl)cc1</chem>	
InChI Key	NPUIQANQRDIHLU-UHFFFAOYSA-N	

The structure combines a butyric acid moiety, which imparts acidic properties, and a 4-chlorobenzenesulfonyl group. The presence of the sulfonyl group and the chlorinated aromatic ring influences the compound's reactivity and toxicological profile.

Hazard Identification and Classification

This compound is classified as hazardous. The primary and most immediate risk is severe damage to the eyes.

GHS Classification:

- Eye Damage/Irritation: Category 1 (H318: Causes serious eye damage).
- Signal Word:Danger
- Pictogram: GHS05 (Corrosion)

Causality of Hazards: The corrosive nature, particularly to the eyes, is a significant concern. While the specific data for skin corrosion is not listed for this exact molecule, the presence of the butyric acid functional group suggests a potential for skin irritation or burns upon prolonged contact.^{[1][2]} Similarly, sulfonyl-containing compounds can be irritating.^[3] Therefore, treating the compound as a potential skin irritant is a prudent safety measure.

Exposure Control and Personal Protective Equipment (PPE)

A proactive approach to exposure control is critical. This involves a combination of engineering controls and appropriate personal protective equipment.

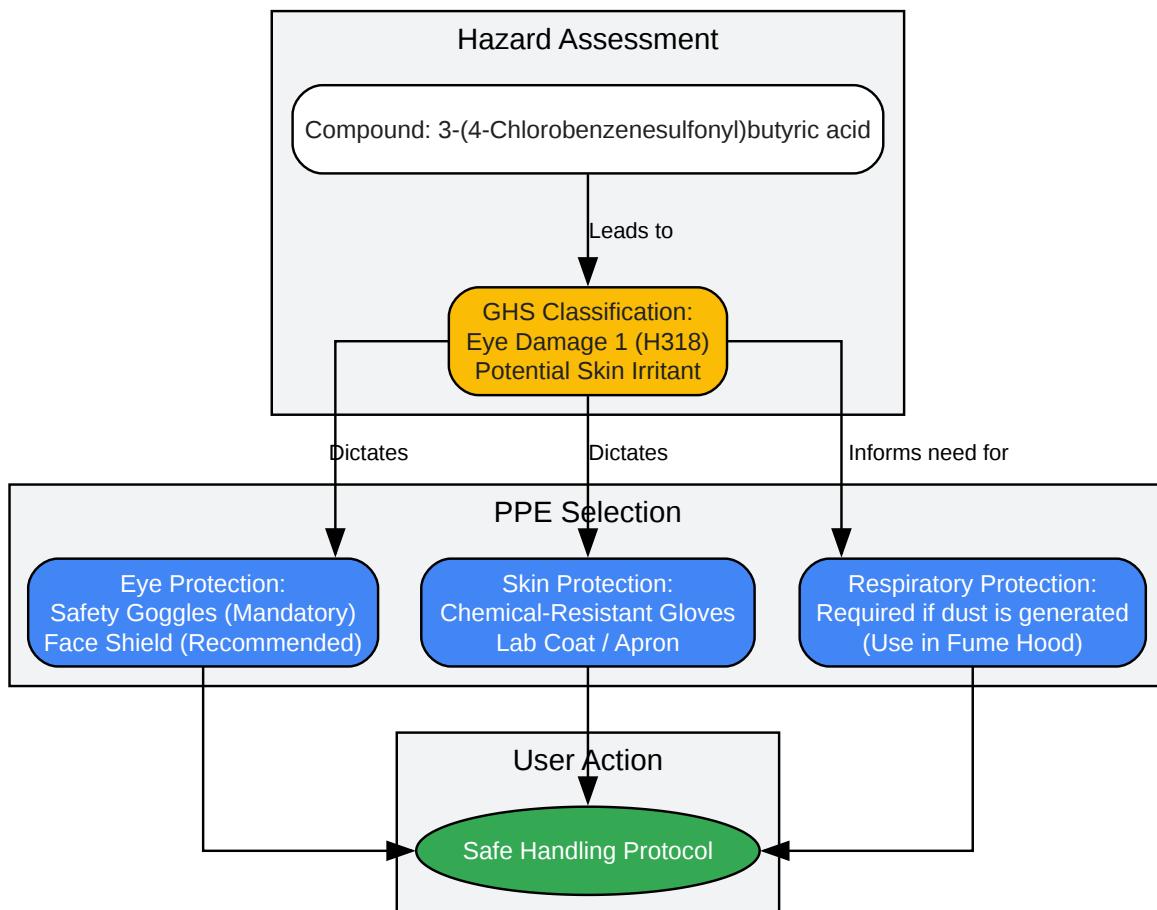
Engineering Controls

- Ventilation: Always handle **3-(4-Chlorobenzenesulfonyl)butyric acid** in a well-ventilated area. For procedures that may generate dust, a chemical fume hood is required.[1][4]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE)

The selection of PPE is directly dictated by the hazard classification. The mandatory PPE for handling this compound includes:

- Eye and Face Protection: Due to the "Causes serious eye damage" classification, chemical safety goggles are mandatory at all times.[4] A face shield should also be worn, especially when handling larger quantities or when there is a significant risk of splashing or dust generation.[4]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves, such as nitrile or butyl rubber.[5] Gloves must be inspected for integrity before each use and replaced immediately if compromised. Proper glove removal technique (without touching the outer surface) must be followed to avoid skin contact.
 - Protective Clothing: A lab coat or chemical-resistant apron must be worn. For larger scale operations, impervious coveralls may be necessary.[4]
- Respiratory Protection: If engineering controls are insufficient to control airborne dust, a NIOSH-approved respirator should be used in accordance with the facility's respiratory protection program.[6]



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Caption: Logic for PPE selection based on hazard classification.

Handling and Storage

Proper handling and storage are essential to maintain the chemical's integrity and prevent accidental exposure or incompatible reactions.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not breathe dust.[\[1\]](#)

- Wash hands thoroughly after handling, and before eating, drinking, or smoking.[[1](#)][[7](#)]
- Keep the container tightly closed when not in use.[[4](#)]
- Use spark-proof tools and avoid sources of ignition, as related compounds can be combustible.[[5](#)][[7](#)]

Storage Conditions

- Storage Class: 6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects.
- Location: Store in a cool, dry, and well-ventilated place.[[4](#)]
- Container: Keep in a tightly closed, suitable container.[[1](#)]
- Incompatibilities: Store away from strong bases and oxidizing agents.[[5](#)][[7](#)] The sulfonyl group may be sensitive to moisture, so a dry environment is critical.[[8](#)][[9](#)]

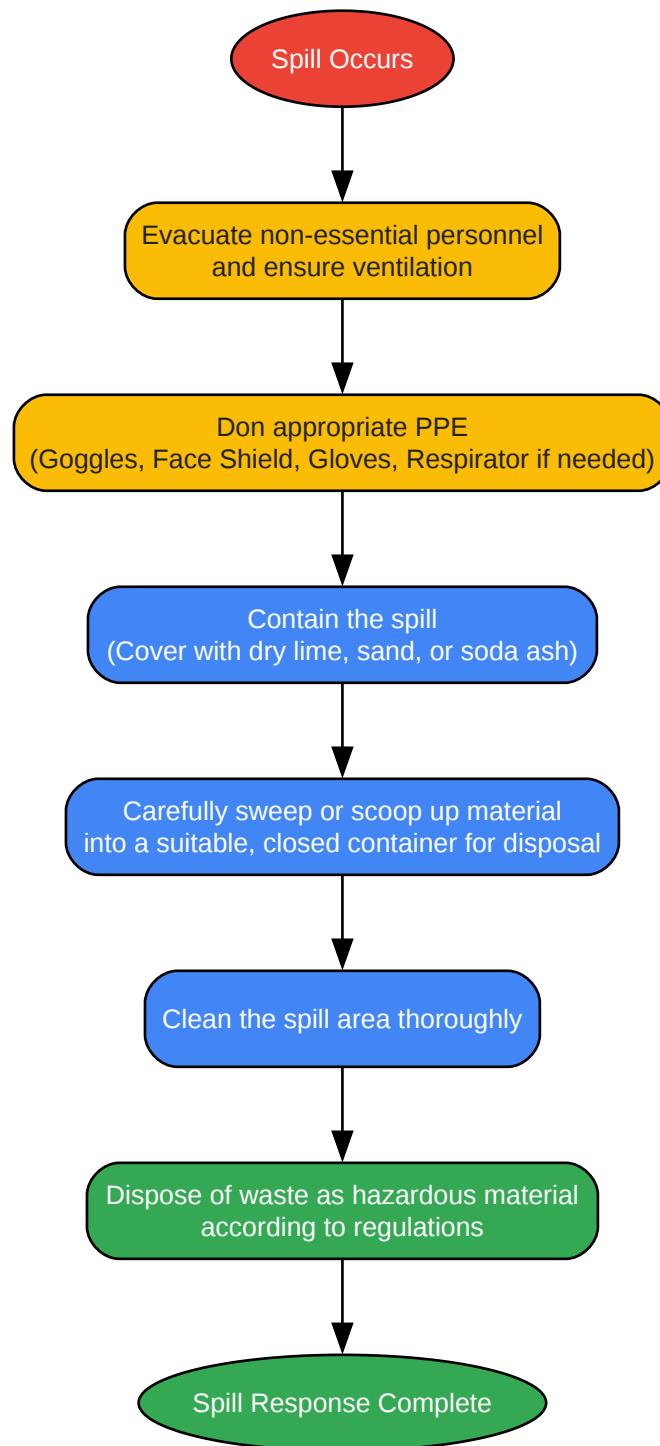
First-Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure. Always show the Safety Data Sheet to attending medical personnel.

Exposure Route	First-Aid Protocol	Citations
Eye Contact	<p>Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.</p> <p>Remove contact lenses if present and easy to do. Seek immediate medical attention.</p>	[2][6][10]
Skin Contact	<p>Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes.</p> <p>Seek medical attention if irritation develops or persists.</p>	[4][10]
Inhalation	<p>Move the exposed person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.</p>	[6][10]
Ingestion	<p>Do NOT induce vomiting.</p> <p>Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.</p>	[1][2]

Accidental Release Measures (Spills)

In the event of a spill, prioritize personal safety and environmental protection.



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Caption: Step-by-step workflow for responding to a spill.

Protocol:

- Evacuate: Keep unnecessary personnel away from the spill area.[[1](#)]
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear the appropriate PPE as described in Section 3.2.
- Contain: Do not allow the chemical to enter drains or waterways.[[1](#)][[5](#)] Cover the spill with an inert, non-combustible absorbent material such as dry sand, earth, or soda ash.[[5](#)]
- Collect: Carefully place the absorbed material into a suitable, labeled, and closed container for disposal.[[1](#)][[5](#)]
- Decontaminate: Clean the spill area thoroughly.

Disposal Considerations

Waste generated from this compound must be treated as hazardous.

- Classification: Waste is classified as hazardous.[[1](#)]
- Procedure: Dispose of the material and its container at an approved waste disposal plant.[[1](#)][[11](#)]
- Prohibitions: Do not empty into drains or release into the environment.[[1](#)][[5](#)] All local, state, and federal regulations for hazardous waste disposal must be followed.[[6](#)]

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